

Technical Grade Zeta-Cypermethrin: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Zeta-cypermethrin

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This in-depth technical guide provides a detailed overview of the core physical and chemical properties of technical grade **zeta-cypermethrin**. The information is presented to support research, development, and quality control activities involving this active ingredient. All quantitative data are summarized in structured tables for ease of comparison, and methodologies for key experiments are outlined.

Zeta-cypermethrin is a synthetic pyrethroid insecticide, acting as a potent neurotoxin in insects through contact and ingestion.^[1] It is a specific isomeric mixture of cypermethrin, enriched with the most biologically active stereoisomers.^[2] The technical grade material is a complex mixture, and understanding its physicochemical properties is crucial for formulation development, toxicological studies, and regulatory compliance.

Physical Properties of Technical Grade Zeta-Cypermethrin

The physical characteristics of technical grade **zeta-cypermethrin** are summarized in the table below. These properties are fundamental to its handling, storage, and formulation.

Property	Value	Conditions	Reference(s)
Appearance	Light yellow liquid to viscous liquid/semi-solid	Ambient Temperature	[3][4]
Odor	Odorless to characteristic aromatic	-	[3][5]
Melting Point/Freezing Point	-3 °C	-	[2]
Boiling Point	Decomposes at 220 °C	-	[6]
Density	1.01 ± 0.05 g/cm ³	20 °C	[5]
Vapor Pressure	2.53 x 10 ⁻⁷ Pa (1.9 x 10 ⁻⁹ mmHg)	25 °C	[2]
Flash Point	104.4 °C / 220 °F	-	[3]

Chemical Properties of Technical Grade Zeta-Cypermethrin

The chemical properties of **zeta-cypermethrin** dictate its reactivity, stability, and environmental fate. Key chemical data are presented in the following table.

Property	Value	Conditions	Reference(s)
Molecular Formula	C ₂₂ H ₁₉ Cl ₂ NO ₃	-	[7]
Molecular Weight	416.3 g/mol	-	[7]
Water Solubility	0.039 - 0.05 mg/L	20 °C, pH 7	[1][2]
Solubility in Organic Solvents	Soluble in methanol, acetone, cyclohexanone, and xylene.	20-25 °C	[8][9]
Octanol-Water Partition Coefficient (log P)	5.0 - 6.6	pH 7, 20-24 °C	[2][10]
Hydrolysis Stability	Stable at pH 3-7; readily hydrolyzed under basic conditions (pH 9).	-	[11][12]
Isomer Ratio (cis/trans)	Typically in the range of 45/55 to 55/45	-	[2][13]

Experimental Protocols

The determination of the physicochemical properties of chemical substances is governed by standardized international guidelines. The following are summaries of the recommended protocols for the key properties of **zeta-cypermethrin**.

Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance.[1][6][14] For a substance like **zeta-cypermethrin**, which has a low melting point and can be a viscous liquid at room temperature, the following methods are applicable:

- **Capillary Method:** A small amount of the substance is introduced into a capillary tube and heated in a controlled manner in a liquid bath or a metal block. The temperature range over which the substance melts is observed.

- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These thermoanalytical techniques measure the difference in the amount of heat required to increase the temperature of a sample and a reference. A peak in the DSC or DTA curve indicates the melting point.

Vapor Pressure (OECD Guideline 104)

This guideline provides various methods for determining the vapor pressure of a substance.^[4]^[12]^[15]^[16] Given the low volatility of **zeta-cypermethrin**, the following methods are suitable:

- Gas Saturation Method: A stream of inert gas is passed through or over the substance at a known flow rate, becoming saturated with its vapor. The amount of substance transported by the gas is determined, and the vapor pressure is calculated.
- Effusion Method (Knudsen Cell): The substance is placed in a container with a small orifice (Knudsen cell). The rate of mass loss due to effusion of the vapor into a vacuum is measured, from which the vapor pressure can be derived.

Water Solubility (OECD Guideline 105)

This guideline details methods for determining the solubility of substances in water.^[2]^[3]^[7]^[8]^[10] For a substance with low water solubility like **zeta-cypermethrin**, the following methods are recommended:

- Column Elution Method: A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate. The concentration of the substance in the eluate is measured until it becomes constant, which represents the water solubility.
- Flask Method: An excess amount of the substance is agitated in water at a constant temperature for a sufficient period to reach equilibrium. The solution is then centrifuged or filtered, and the concentration of the substance in the aqueous phase is determined.

Octanol-Water Partition Coefficient (OECD Guidelines 107, 117, 123)

The n-octanol/water partition coefficient (Kow or Pow) is a measure of a chemical's lipophilicity. [\[5\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Shake Flask Method (OECD 107): A solution of the substance in either n-octanol or water is shaken with the other immiscible solvent until equilibrium is reached. The concentrations of the substance in both phases are then measured. This method is suitable for log P values between -2 and 4.
- HPLC Method (OECD 117): This method estimates the log P value based on the retention time of the substance on a reverse-phase high-performance liquid chromatography (HPLC) column. It is a rapid method suitable for log P values in the range of 0 to 6.
- Slow-Stirring Method (OECD 123): This method is designed for substances with high log P values (>4) and avoids the formation of microdroplets that can interfere with the measurement. The two phases are stirred slowly for an extended period to reach equilibrium before the concentrations are determined.

Analysis of Technical Grade Material (CIPAC Methods)

The Collaborative International Pesticides Analytical Council (CIPAC) provides internationally recognized methods for the analysis of pesticides. For technical grade **zeta-cypermethrin**, the following analytical determinations are crucial:

- Purity and Isomer Ratio: The determination of **zeta-cypermethrin** content and the ratio of its stereoisomers in the technical material is typically performed using High-Performance Liquid Chromatography (HPLC).[\[9\]](#)[\[20\]](#)[\[21\]](#) A normal phase HPLC method on a silica gel column can separate and quantify the different diastereomers.[\[9\]](#) Gas Chromatography (GC) with a flame ionization detector (FID) or an electron capture detector (ECD) can also be used to determine the total cypermethrin content.[\[22\]](#)[\[23\]](#)[\[24\]](#)
- Identity Tests: The identity of the active ingredient can be confirmed by comparing the retention time of the main peak in the sample chromatogram with that of a certified reference standard.[\[25\]](#) Spectroscopic methods such as infrared (IR) spectroscopy can also be used for identity confirmation.

Logical Workflow for Quality Control of Technical Grade Zeta-Cypermethrin

The following diagram illustrates a typical workflow for the quality control analysis of a batch of technical grade **zeta-cypermethrin**.

Caption: Quality control workflow for technical grade **zeta-cypermethrin**.

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